

Application Note: Mass Spectrometry Profiling of 4,6-Dimethyloctan-1-ol

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Compound of Interest

Compound Name: 4,6-Dimethyloctan-1-ol

CAS No.: 66719-33-3

Cat. No.: B12647630

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Executive Summary

4,6-Dimethyloctan-1-ol (

) is a branched primary fatty alcohol, frequently encountered as a metabolite in pheromone biosynthesis or as a synthetic intermediate in the fragrance industry. Its analysis presents specific challenges:

- **Isomeric Complexity:** It shares a molecular weight (158.28 Da) with ubiquitous terpene alcohols like tetrahydrogeraniol (3,7-dimethyloctan-1-ol) and decanol.
- **Ionization Instability:** Like most primary alcohols, the native molecule exhibits a weak or absent molecular ion (

) under Electron Ionization (EI), undergoing rapid dehydration (

).

This guide outlines a self-validating protocol for the robust identification of **4,6-dimethyloctan-1-ol**. We prioritize Trimethylsilyl (TMS) derivatization to stabilize the molecular ion and generate

diagnostic fragments (

103) that definitively distinguish primary alcohols from secondary/tertiary isomers.

Chemical Identity & Core Properties[1][2][3][4][5][6]

Property	Specification
IUPAC Name	4,6-Dimethyloctan-1-ol
Formula	
Molecular Weight	158.28 g/mol
Monoisotopic Mass	158.1671 Da
Key Structural Feature	Primary hydroxyl group; Methyl branching at C4 and C6.
Predicted Kovats Index (DB-5)	~1160–1190 (Elutes before n-Decanol)

Experimental Protocol

Sample Preparation: TMS Derivatization (Mandatory)

Why this matters: Analysis of the native alcohol often yields ambiguous spectra dominated by alkene fragments due to thermal dehydration in the injector port. Silylation caps the hydroxyl group, preventing dehydration and directing fragmentation into diagnostic pathways [1].

Reagents:

- Derivatizing Agent: BSTFA (N,O-Bis(trimethylsilyl)trifluoroacetamide) + 1% TMCS (Trimethylchlorosilane).
- Solvent: Anhydrous Pyridine or Acetonitrile.

Step-by-Step Procedure:

- Dissolution: Dissolve 1 mg of sample in 500 µL of anhydrous pyridine.
- Addition: Add 100 µL of BSTFA + 1% TMCS.

- Incubation: Cap the vial under nitrogen and heat at 60°C for 30 minutes. Critical: Ensure complete reaction to avoid "mixed" peaks of native and derivatized analyte.
- Dilution: Dilute 1:10 with hexane prior to injection to prevent column overload.

GC-MS Acquisition Parameters

System Suitability: The column must be able to resolve structural isomers. A 5% phenyl-methylpolysiloxane phase (e.g., DB-5ms, HP-5ms) is standard, but a wax column (DB-Wax) provides superior isomer resolution if thermal limits permit.

Parameter	Setting	Rationale
Column	DB-5ms UI (30m x 0.25mm x 0.25µm)	Standard non-polar phase for stable retention times.
Carrier Gas	Helium @ 1.0 mL/min (Constant Flow)	Optimal linear velocity for MS resolution.
Inlet Temp	250°C	High enough to volatilize, low enough to minimize pyrolysis.
Injection	Split 20:1	Prevents detector saturation from derivatizing reagents.
Oven Program	60°C (1 min) → 10°C/min → 280°C (5 min)	Slow ramp ensures separation from C10 isomers.
Transfer Line	280°C	Prevents condensation of high-boiling silylated byproducts.
Ion Source	EI (70 eV) @ 230°C	Standard ionization energy for library matching.
Scan Range	35 – 450	Captures low mass fragments and silylated molecular ions.

Mass Spectral Analysis & Fragmentation Logic

The "Native" Alcohol (Not Recommended for Quant)

If analyzed without derivatization, the spectrum is dominated by hydrocarbon clusters.

- Molecular Ion (

):

158 (Rarely visible).

- Base Peak: Often

55, 69, or 83 (Alkenyl fragments).

- Diagnostic Loss:

140 (

, Loss of

).

- Alpha Cleavage:

31 (

). Note: This peak is often low intensity in long-chain alcohols.

The TMS Derivative (Target Analyte)

Derivatization adds a Trimethylsilyl group (

, 72 Da).

- Derivative MW:

Da.

Key Diagnostic Ions:

- 215 (

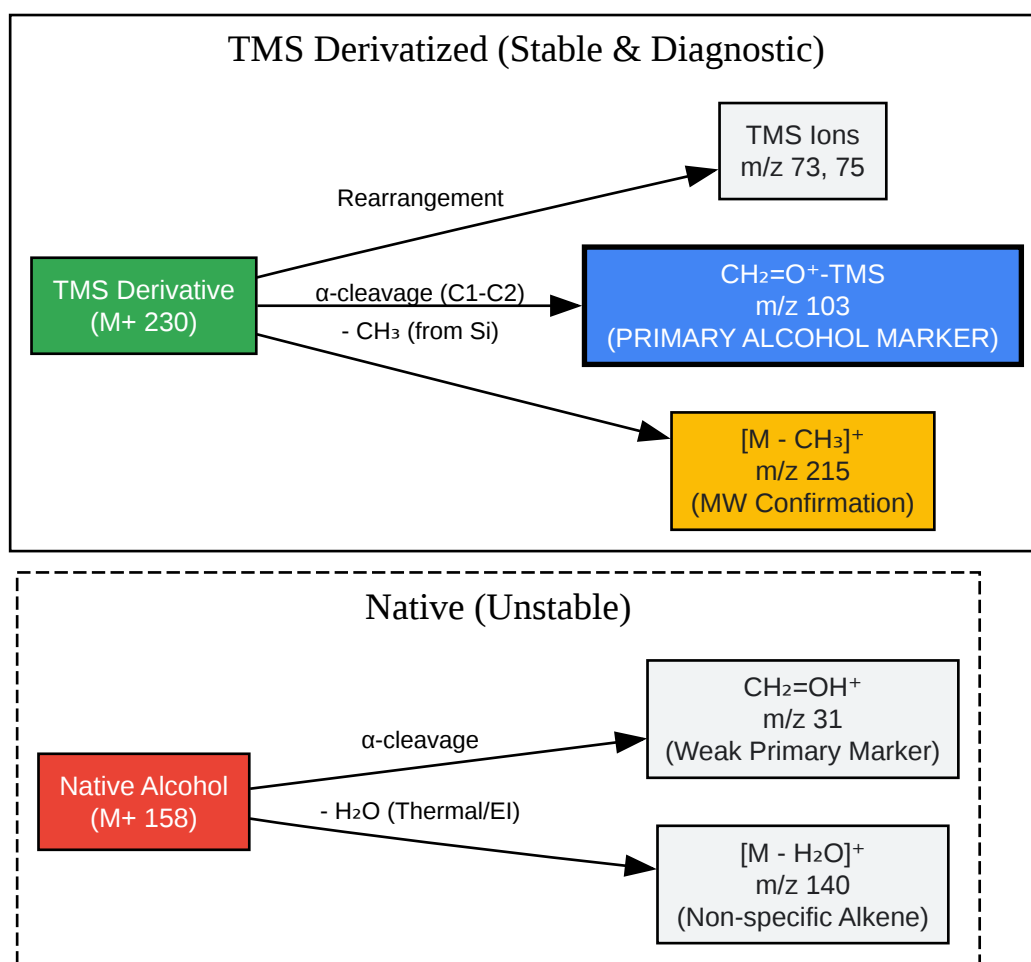
): Loss of a methyl group from the silicon atom. This is usually a strong high-mass peak, confirming the molecular weight (

).

- 103 (
):The Primary Alcohol Marker.
 - Mechanism:[1] Alpha-cleavage of the C1-C2 bond.
 - Significance: This peak is structurally specific to primary TMS ethers (
). Secondary alcohols (e.g., 4,6-dimethyl-4-octanol) will not form this ion; they will form larger alpha-cleavage fragments [2].
- 73 & 75: Characteristic silyl ions (
 and
).

Fragmentation Pathway Diagram

The following diagram illustrates the mechanistic difference between the non-diagnostic hydrocarbon fragmentation and the specific TMS pathways.



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Figure 1: Comparative fragmentation pathways. The TMS route yields the high-specificity m/z 103 ion, crucial for confirming the primary alcohol structure.

Differentiation from Isomers[5]

A common analytical error is confusing **4,6-dimethyloctan-1-ol** with its isomers, such as 3,7-dimethyloctan-1-ol (Tetrahydrogeraniol). Both are primary alcohols and will produce the

103 peak after silylation.

Differentiation Strategy:

- Retention Index (RI):

- 3,7-isomer: Typically elutes earlier due to the terminal isopropyl group (isostructural to citronellol backbone).
- 4,6-isomer: The internal branching at C4/C6 creates a more compact structure but slightly higher boiling point interactions on non-polar phases compared to the 3,7-isomer.
- Action: Calculate the Kovats Retention Index () using C10-C14 alkane standards.
- Fine Fragmentation (Alkyl Chain):
 - Look for subtle differences in the 40–100 region. The 4,6-dimethyl pattern will enhance fragments corresponding to cleavage at the branched carbons (C4 and C6). Expect enhanced abundance of fragments formed by breaking the C3-C4 or C4-C5 bonds.

References

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Sources

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